

Personal protective equipment for handling 6-Formyl-2-(methylsulfanyl)nicotinonitrile

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Compound of Interest

Compound Name: 6-Formyl-2-(methylsulfanyl)nicotinonitrile

Cat. No.: B064683

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Essential Safety and Handling Guide for 6-Formyl-2-(methylsulfanyl)nicotinonitrile

This guide provides crucial safety protocols and logistical information for the handling and disposal of **6-Formyl-2-(methylsulfanyl)nicotinonitrile** (CAS No. 175277-27-7), a compound used in research and development. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Hazard Identification and Classification

6-Formyl-2-(methylsulfanyl)nicotinonitrile is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).^[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	2	H310: Fatal in contact with skin
Acute Toxicity, Inhalation (Dusts/Mists)	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following equipment must be worn at all times when handling this compound.[2]

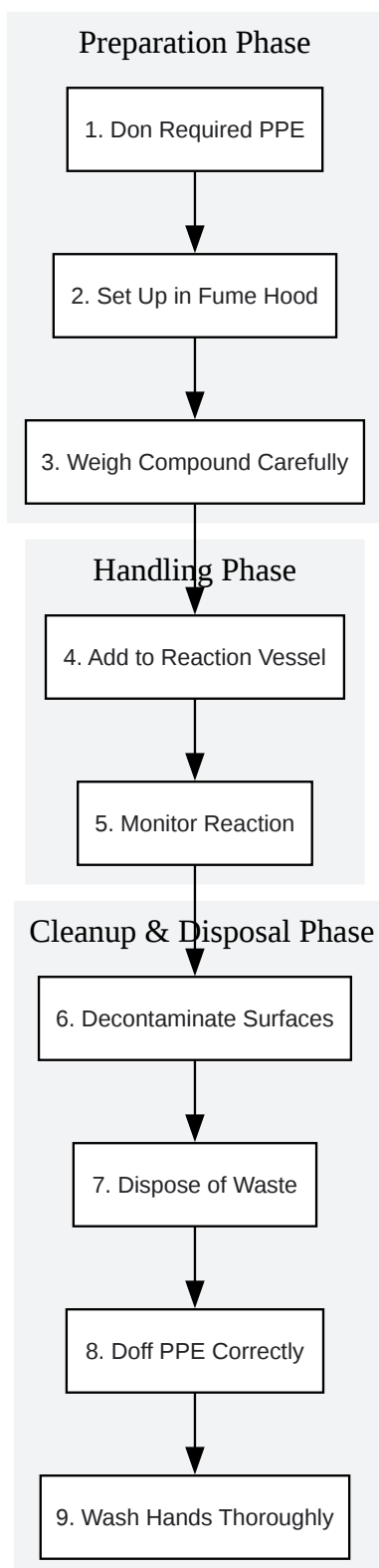
Protection Type	Specifications
Eye/Face Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles. A face shield is required if there is a splash hazard.[2]
Hand Protection	Disposable, chemical-resistant nitrile gloves.[2] [3][4] Gloves should be inspected for integrity before use and replaced immediately if contaminated.
Body Protection	A flame-resistant lab coat (e.g., Nomex) with a full front closure. Long pants and closed-toe, closed-heel shoes are required.[2]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If dust formation is unavoidable, a NIOSH-approved respirator should be used.

Operational and Disposal Plans

Adherence to the following step-by-step procedures is critical for safe handling and disposal.

Experimental Workflow and Handling Protocol

The following diagram outlines the standard workflow for handling **6-Formyl-2-(methylsulfanyl)nicotinonitrile** in a laboratory setting.



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Standard operational workflow for handling the compound.

Methodology:

- Preparation: Before handling, ensure all required PPE is correctly donned.[2] All work with the solid compound must be conducted within a certified chemical fume hood to minimize inhalation exposure. Weigh the necessary amount of the compound on-site, avoiding dust formation.
- Handling: Add the compound to the reaction vessel inside the fume hood. Ensure all containers are properly labeled. Do not eat, drink, or smoke in the handling area.[1]
- Cleanup: After the procedure, decontaminate all surfaces and equipment. Dispose of waste in designated, sealed containers.[1] Remove and wash contaminated clothing before reuse. [1] Always wash hands thoroughly with soap and water after handling the chemical.

First Aid Measures

In case of accidental exposure, immediate action is required. The following table provides first aid guidance.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[1] If symptoms persist, call a physician.
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of soap and water.[1] Seek immediate medical attention as this compound is fatal in contact with skin.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do. Get medical attention.[1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[1] Call a poison center or doctor if you feel unwell.[1]

Spill and Disposal Plan

Spill Containment:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- Wearing the prescribed PPE, sweep up the spilled solid material.
- Avoid generating dust.
- Collect the material in a suitable, closed container for disposal.^[1]

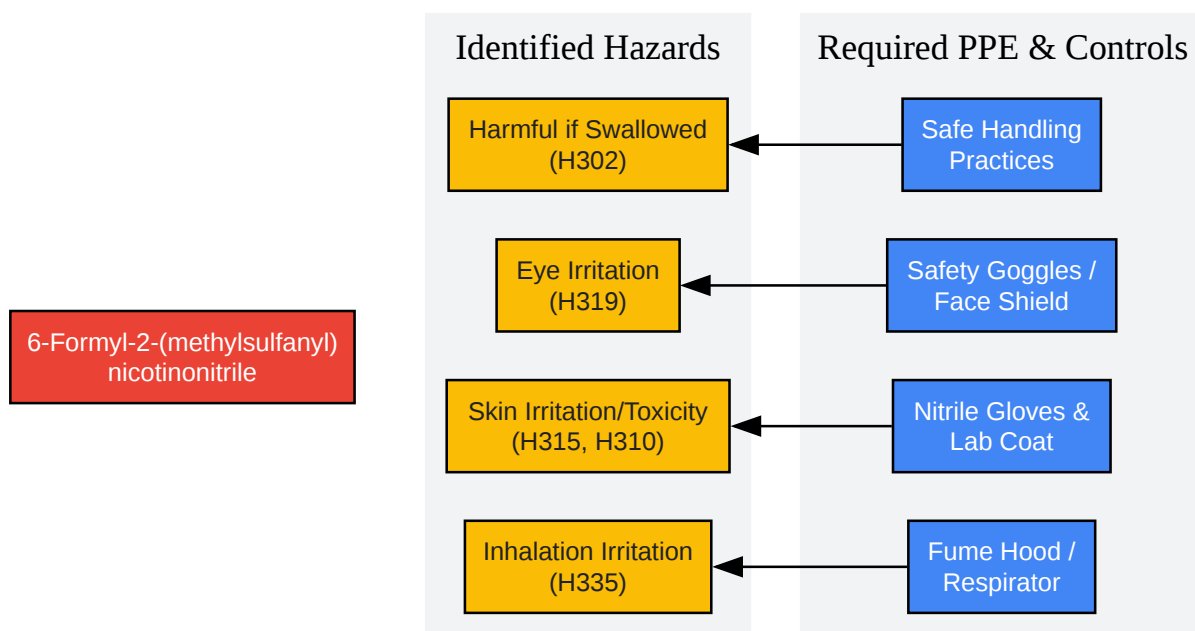
Disposal Protocol:

Waste generated from this compound is considered hazardous.

- Chemical Waste: All solid waste and contaminated materials (e.g., gloves, paper towels) must be placed in a clearly labeled, sealed, and puncture-proof hazardous waste container.
- Environmental Precautions: The compound should not be released into the environment.^[1]
- Regulatory Compliance: Disposal must be carried out in accordance with all applicable federal, state, and local environmental regulations. Contact your institution's environmental health and safety department for specific guidance.

Hazard-Response Relationship

The following diagram illustrates the logical relationship between the chemical's hazards and the required protective measures.



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